

metronidazole benzoate product quality post-marketing surveillance

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Compound Focus: Metronidazole Benzoate

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Analytical Methods for Quality Assessment

Researchers typically employ chromatographic and spectroscopic techniques to assess the quality of **Metronidazole Benzoate** in pharmaceutical formulations. The following methods are crucial for post-marketing quality surveillance.

Table 1: Analytical Methods for Metronidazole Benzoate Quality Testing

Method	Purpose/Application	Key Experimental Conditions and Parameters	Citation
HPLC-PDA (High-Performance Liquid Chromatography with Photodiode Array Detection)	Assay and related substance quantification in finished drug products [1].	Column: C18 (100 mm × 4.6 mm, 3.5 μm); Mobile Phase: Isopropyl alcohol and water (20:80 v/v); Flow Rate: 1.0 mL/min; Detection: 315 nm [1].	
FTIR (Fourier Transform Infrared Spectroscopy)	Identity confirmation by matching the sample's IR absorption spectrum to a reference standard [2].	Wave Number Range: 400 cm ⁻¹ to 4000 cm ⁻¹ ; sample prepared with KBr (Potassium Bromide) plate [2].	

Method	Purpose/Application	Key Experimental Conditions and Parameters	Citation
GLC/FID & GLC/MSD (Gas-Liquid Chromatography)	Quantitative determination, suitable for forensic and toxicological analysis [3].	GLC/FID Column: 100% dimethylpolysiloxane; Retention Time: 9.08 min. GLC/MSD Column: 5% diphenyl/95% dimethylpolysiloxane; Retention Time: 12.01 min [3].	

Regional Quality Study Findings

A study conducted in Jimma Town, Ethiopia, analyzed seven different brands of **Metronidazole Benzoate** oral suspensions. The study provides a real-world example of a localized post-market quality assessment [2].

Table 2: Results from a Quality Study of Metronidazole Benzoate Oral Suspensions (Jimma Town, Ethiopia)

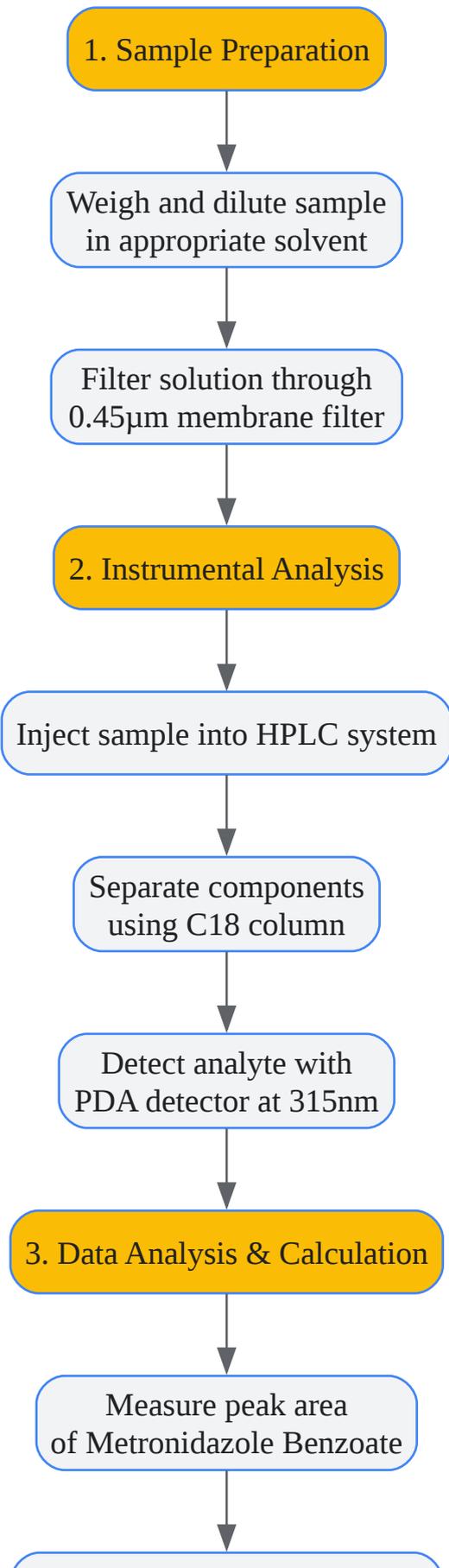
Quality Test	Specification / Standard	Findings	Outcome
Identification (FTIR)	Match with Reference Standard spectrum [2]	All seven brands passed the identity test [2].	Pass
Assay (HPLC)	Meet labeled drug content	All brands passed; content ranged from 93.12% (Mizel) to 105.56% (Metrolag) [2].	Pass
Microbial Limit (TAMC)	Meet United States Pharmacopoeia (USP) specification [2]	All brands passed the total aerobic microbial count test [2].	Pass
pH	Meet USP specification [2]	pH of all brands was within the specified limit [2].	Pass

Although all products passed compendial standards, statistical analysis revealed a **significant difference in drug content** between brands, highlighting potential inconsistencies in manufacturing quality despite

meeting official requirements [2].

Experimental Protocol: HPLC Assay for Drug Content

For a detailed comparison guide, the core experiment involves determining the active pharmaceutical ingredient's content. Below is a generalized protocol based on the methods used in the search results [1] [2].



Calculate concentration against calibration curve

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Step 1: Sample Preparation

- Accurately weigh a portion of the well-mixed oral suspension equivalent to about 100 mg of **Metronidazole Benzoate** [2].
- Transfer this into a volumetric flask (e.g., 100 mL), dissolve, and make up to volume with a suitable solvent like the mobile phase or methanol [1] [2].
- Further dilute the solution to bring it within the working range of the instrument.
- Filter the final solution through a **0.45 µm nylon membrane filter** prior to injection into the HPLC to remove any particulate matter [2].

Step 2: Instrumental Analysis (HPLC)

- Use an HPLC system equipped with a **Photo Diode Array (PDA) detector** [1].
- Set the **column temperature to 30°C** [1].
- Maintain an **isocratic elution** with a mobile phase of Isopropyl Alcohol (IPA) and water in a **20:80 (v/v) ratio** at a **flow rate of 1.0 mL/min** [1].
- Set the **detection wavelength to 315 nm** [1].
- Perform an injection of the prepared sample solution (e.g., 10 µL) [1].

Step 3: Data Analysis and Calculation

- Prepare a standard solution of **Metronidazole Benzoate** Reference Standard of known purity in a similar manner [2].
- Inject the standard solution and record the chromatogram.
- Identify the **Metronidazole Benzoate** peak in the sample by comparing its retention time with that of the standard.
- Calculate the percentage of the labeled amount using the formula: $\% \text{ Label Claim} = (A_U / A_S) \times (C_S / C_U) \times 100$ Where: A_U = Peak area of the sample A_S = Peak area of the standard C_S = Concentration of the standard (µg/mL) C_U = Concentration of the sample (µg/mL)

Current Surveillance Landscape and Gaps

Available information suggests that comprehensive, global, and publicly accessible post-marketing surveillance data for **Metronidazole Benzoate** is limited. The information is often localized to specific regions or studies [2]. The methods described provide a toolkit for quality assessment, but a systematic and

ongoing surveillance program is necessary to ensure consistent product quality across different markets and over time.

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